

# In-Depth Technical Guide: 3,3-Dimethylthietane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,3-Dimethylthietane

Cat. No.: B15485380

[Get Quote](#)

CAS Number: 13188-85-7

Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3,3-Dimethylthietane** (CAS Number 13188-85-7), a sulfur-containing heterocyclic compound. The document consolidates available physicochemical properties, spectral data, and safety information. Notably, there is a scarcity of published experimental data for this specific molecule. Therefore, this guide also presents a detailed, proposed experimental protocol for its synthesis based on established methods for analogous 3,3-disubstituted thietanes. Furthermore, the guide discusses the general reactivity of the thietane ring and the potential biological significance of small-molecule sulfur heterocycles in the context of drug discovery and development. The information is structured to be a valuable resource for researchers interested in the synthesis, characterization, and potential applications of **3,3-Dimethylthietane** and related compounds.

## Chemical and Physical Properties

**3,3-Dimethylthietane** is a four-membered heterocyclic compound containing a sulfur atom. Its structure consists of a thietane ring substituted with two methyl groups at the C3 position.<sup>[1]</sup> While extensive experimental data for this specific compound is not readily available in the literature, a summary of its known and computed properties is presented below.

Table 1: Physicochemical Properties of **3,3-Dimethylthietane**

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>10</sub> S	PubChem[2]
Molecular Weight	102.20 g/mol	PubChem[2]
IUPAC Name	3,3-dimethylthietane	PubChem[2]
CAS Number	13188-85-7	PubChem[2]
Canonical SMILES	CC1(CSC1)C	PubChem[2]
InChIKey	RPRIYERFOHERFT-UHFFFAOYSA-N	PubChem[2]
Boiling Point	Not reported	-
Melting Point	Not reported	-
Density	Not reported	-
Kovats Retention Index (Standard non-polar)	739	NIST[3]
Computed XLogP3	1.8	PubChem[2]

## Synthesis and Experimental Protocols

A standard and effective method for the synthesis of 3,3-disubstituted thietanes involves the reaction of a 1,3-dihaloalkane with a sulfide salt.[4] Although a specific protocol for **3,3-Dimethylthietane** has not been found in the reviewed literature, the following detailed experimental procedure is proposed based on this general methodology.

### Proposed Synthesis of 3,3-Dimethylthietane

The proposed synthesis involves the reaction of 1,3-dibromo-2,2-dimethylpropane with sodium sulfide.

Reaction Scheme:

Experimental Protocol:

## Materials:

- 1,3-dibromo-2,2-dimethylpropane
- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$ )
- Ethanol (absolute)
- Diethyl ether
- Anhydrous magnesium sulfate
- Argon or Nitrogen gas (for inert atmosphere)

## Equipment:

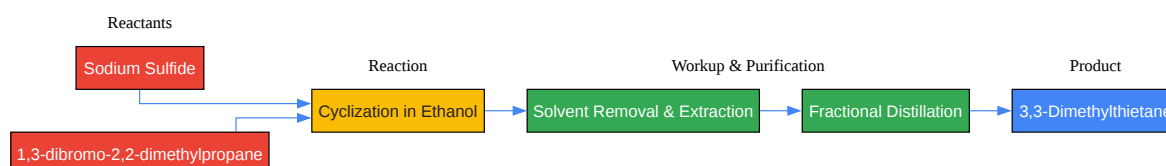
- Three-necked round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Addition funnel
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

## Procedure:

- Reaction Setup: A 500 mL three-necked round-bottom flask is equipped with a mechanical stirrer, a reflux condenser, and a gas inlet for maintaining an inert atmosphere. The apparatus is flame-dried and allowed to cool under a stream of argon or nitrogen.

- **Charging the Flask:** The flask is charged with sodium sulfide nonahydrate (X.X g, Y.Y mmol) and absolute ethanol (200 mL). The mixture is stirred to dissolve the sodium sulfide.
- **Addition of Haloalkane:** 1,3-dibromo-2,2-dimethylpropane (A.A g, B.B mmol) is dissolved in absolute ethanol (50 mL) and transferred to the addition funnel. This solution is added dropwise to the stirred sodium sulfide solution over a period of 1 hour.
- **Reaction:** The reaction mixture is heated to reflux and maintained at this temperature for 12-24 hours. The progress of the reaction can be monitored by gas chromatography (GC) or thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. The solvent is removed under reduced pressure using a rotary evaporator. The resulting residue is partitioned between diethyl ether (150 mL) and water (150 mL). The aqueous layer is separated and extracted with diethyl ether (2 x 50 mL).
- **Purification:** The combined organic layers are washed with brine (100 mL), dried over anhydrous magnesium sulfate, filtered, and the solvent is carefully removed by distillation at atmospheric pressure to avoid loss of the volatile product. The crude product is then purified by fractional distillation to yield **3,3-Dimethylthietane**.

Diagram 1: Proposed Synthesis Workflow for **3,3-Dimethylthietane**



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the proposed synthesis of **3,3-Dimethylthietane**.

## Spectral Data

Detailed experimental spectral data for **3,3-Dimethylthietane** is limited. The following summarizes the available information.

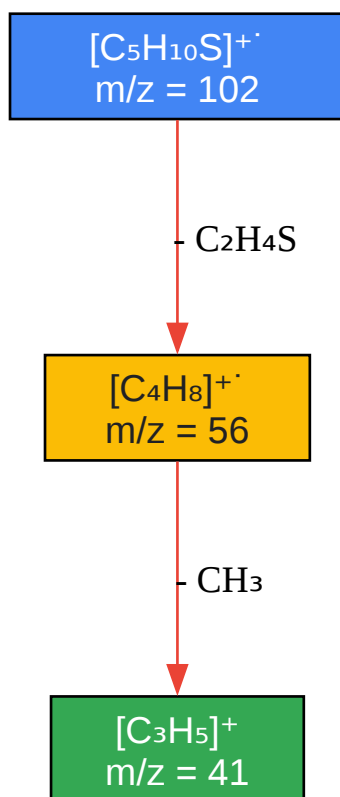
## Mass Spectrometry

The NIST WebBook provides a mass spectrum for **3,3-Dimethylthietane**.<sup>[3]</sup> The spectrum shows a molecular ion peak (M<sup>+</sup>) at m/z 102, corresponding to the molecular weight of the compound.<sup>[2]</sup> The base peak is observed at m/z 56.<sup>[2]</sup> A detailed fragmentation analysis has not been published, but a proposed fragmentation pattern is presented below based on general principles of mass spectrometry for sulfides and cyclic alkanes.

Table 2: Key Mass Spectrometry Peaks for **3,3-Dimethylthietane**

m/z	Proposed Fragment	Source
102	[C <sub>5</sub> H <sub>10</sub> S] <sup>+</sup> (Molecular Ion)	NIST, <sup>[3]</sup> PubChem <sup>[2]</sup>
56	[C <sub>4</sub> H <sub>8</sub> ] <sup>+</sup> (Loss of C <sub>2</sub> H <sub>4</sub> S)	PubChem <sup>[2]</sup>
41	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>	PubChem <sup>[2]</sup>

Diagram 2: Proposed Mass Spectrometry Fragmentation of **3,3-Dimethylthietane**



[Click to download full resolution via product page](#)

Caption: A simplified proposed fragmentation pathway for **3,3-Dimethylthietane** in mass spectrometry.

## NMR and IR Spectroscopy

As of the date of this publication, no experimental  $^1H$  NMR,  $^{13}C$  NMR, or IR spectra for **3,3-Dimethylthietane** have been found in the reviewed scientific literature or databases.

## Reactivity and Potential Biological Activity

### Chemical Reactivity

The reactivity of the thietane ring is influenced by ring strain and the presence of the sulfur atom. Thietanes can undergo various reactions, including:

- Ring-opening reactions: The strained four-membered ring can be opened by nucleophiles or electrophiles.

- Oxidation: The sulfur atom can be oxidized to form thietane-1-oxide and thietane-1,1-dioxide.
- Thermal and Photochemical Reactions: Thietanes can undergo ring cleavage or rearrangement upon heating or irradiation.

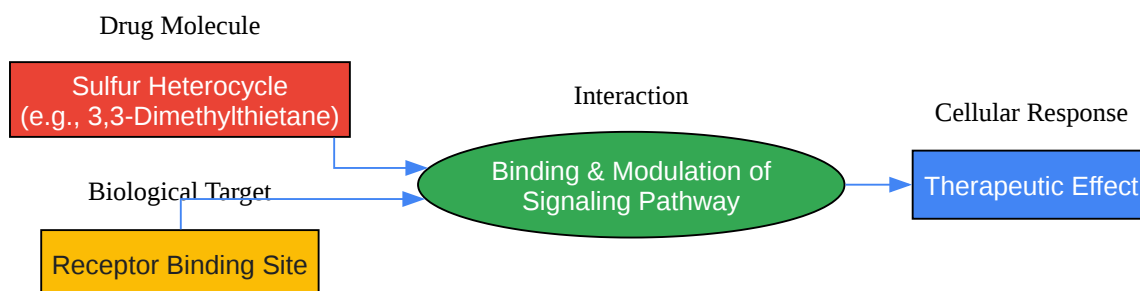
The gem-dimethyl group at the 3-position of **3,3-Dimethylthietane** is expected to provide steric hindrance, which may influence the regioselectivity of ring-opening reactions.

## Biological Activity and Significance in Drug Discovery

While there is no specific data on the biological activity of **3,3-Dimethylthietane**, small-molecule sulfur heterocycles are of significant interest in medicinal chemistry due to their diverse biological activities.[5][6] They are components of numerous natural products and pharmaceuticals. The sulfur atom can engage in various non-covalent interactions with biological targets, influencing binding affinity and selectivity.[7]

The thietane moiety is considered a valuable scaffold in drug design as it can introduce three-dimensionality and modulate the physicochemical properties of a molecule. Thietane derivatives have been investigated for a range of therapeutic applications, including as anticancer, antiviral, and anti-inflammatory agents.[4] The presence of **3,3-Dimethylthietane** in the extract of *Syzygium cumini*, a plant with known antifungal properties, suggests that this compound may contribute to the observed bioactivity, warranting further investigation.

Diagram 3: Hypothetical Role of Sulfur Heterocycles in Drug-Receptor Interaction



[Click to download full resolution via product page](#)

Caption: A conceptual diagram illustrating the potential role of sulfur heterocycles in modulating biological pathways.

## Safety and Handling

Specific safety data for **3,3-Dimethylthietane** is not available. However, based on its structure as a volatile, flammable sulfur compound, the following precautions are recommended:

- Handling: Work in a well-ventilated fume hood. Use personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[8][9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[8]
- Fire: Use dry chemical, carbon dioxide, or foam extinguishers. Water may be ineffective.[9]
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

## Conclusion

**3,3-Dimethylthietane** is a simple sulfur-containing heterocycle with limited available experimental data. This guide has compiled the known information and provided a proposed synthesis protocol to facilitate further research. The general reactivity of the thietane ring and the established biological importance of related sulfur heterocycles suggest that **3,3-Dimethylthietane** could be a valuable building block for the synthesis of novel compounds with potential applications in medicinal chemistry and materials science. Further experimental investigation into its synthesis, characterization, and biological activity is warranted.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. tandfonline.com [tandfonline.com]
- 2. 3,3-Dimethylthietane | C<sub>5</sub>H<sub>10</sub>S | CID 544898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,3-Dimethylthietane [webbook.nist.gov]
- 4. Recent synthesis of thietanes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Oxygen- and Sulphur-Containing Heterocyclic Compounds as Potential Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The influence of intramolecular sulfur–lone pair interactions on small-molecule drug design and receptor binding - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. Sulfur - ESPI Metals [espimetals.com]
- 9. teck.com [teck.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3,3-Dimethylthietane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15485380#3-3-dimethylthietane-cas-number-13188-85-7]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)